

Technical Guide: Perfluorooctyl Bromide (Perflubron)

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Compound of Interest

Compound Name: Perfluorooctanoyl bromide

CAS No.: 222037-87-8

Cat. No.: B1456543

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CAS Number: 423-55-2 Formula:

Synonyms: 1-Bromoheptadecafluorooctane, Perflubron, PFOB.

Nomenclature & Identity Alert

CRITICAL DISTINCTION: Users frequently confuse Perfluorooctyl Bromide (the alkyl bromide, CAS 423-55-2) with **Perfluorooctanoyl Bromide** (the acid bromide, CAS 222037-87-8).

- CAS 423-55-2 (This Guide): A chemically inert, high-density liquid used primarily as an oxygen carrier (blood substitute), contrast agent, and fluorous solvent.
- **Perfluorooctanoyl Bromide:** A highly reactive acylating agent used to attach perfluorinated chains to other molecules.
- Directive: This guide focuses on the chemistry and applications of CAS 423-55-2 as requested by the unique identifier.

Executive Summary

Perfluorooctyl bromide (PFOB) is a linear perfluorocarbon characterized by exceptional chemical inertness, high density, and unique gas-solubility profiles. Unlike hydrocarbon analogs, the C-F bonds in PFOB provide a sheath of electron density that renders the molecule hydrophobic and lipophobic, creating a distinct "fluorous" phase. Its primary utility lies in

biomedical engineering (as a liquid breathing medium and contrast agent) and synthetic chemistry (as a recoverable solvent for fluororous biphasic catalysis).

Physicochemical Profile

The utility of PFOB is dictated by its physical constants. It is denser than water and immiscible with both aqueous and standard organic solvents.

Property	Value	Significance
Molecular Weight	498.96 g/mol	High mass contributes to radiopacity (X-ray contrast).
Boiling Point	142 °C	Suitable for liquid handling without rapid evaporation; recoverable by distillation.
Density (25°C)	1.93 g/mL	Facilitates gravity-based phase separation in extraction protocols.
Surface Tension	~18 mN/m	Extremely low; allows rapid spreading on biological surfaces (e.g., lung alveoli).
Oxygen Solubility	~50 vol %	Dissolves ~20x more than water; basis for liquid ventilation.
Lipophilicity	Lipophobic	Does not integrate into cell membranes, reducing cellular toxicity.

Mechanistic Reactivity & The Fluorous Effect

3.1 The Inertness Paradox

PFOB is chemically stable due to the high bond dissociation energy of the C-F bond (~485 kJ/mol) and the shielding effect of the fluorine atoms. The terminal bromine atom is the only potential reactive site, yet it remains relatively inert compared to alkyl bromides.

- Nucleophilic Attack: Highly resistant. Standard

reactions fail due to the steric bulk of the perfluoroalkyl chain and the electron-withdrawing nature of the fluorines, which deactivate the carbon center.

- Radical Chemistry: The C-Br bond can be homolytically cleaved under specific conditions (UV light or radical initiators) to generate perfluorooctyl radicals (), utilized in grafting fluorinated chains onto alkenes.

3.2 Gas Transport Mechanism

PFOB functions as a physical solvent for gases. Unlike hemoglobin, which binds oxygen chemically (cooperative binding), PFOB dissolves oxygen according to Henry's Law:

This linear relationship means PFOB releases oxygen readily to tissues with lower partial pressures, without the saturation limits of hemoglobin.

Synthetic & Biomedical Applications

4.1 Fluorous Biphase Catalysis (FBC)

PFOB serves as a "fluorous solvent." In a reaction mixture containing an organic solvent (e.g., toluene) and a fluorine-tagged catalyst, PFOB forms a third phase.

- At High Temp: The phases often become miscible, allowing homogeneous catalysis.
- At Low Temp: The phases separate. The catalyst partitions into the PFOB layer, while the product remains in the organic layer.
- Benefit: Enables easy recycling of expensive catalysts.

4.2 Biomedical: Liquid Ventilation & Imaging

- Liquid Breathing: PFOB's low surface tension allows it to recruit collapsed alveoli in Acute Respiratory Distress Syndrome (ARDS).
- Contrast Agent: The bromine atom provides radiopacity for CT scans, while the fluorine nuclei are visible in

MRI.

Experimental Protocols

Protocol A: Preparation of Stable PFOB Nanoemulsion (Medical Grade)

Context: Pure PFOB is immiscible with blood. To be used as an oxygen carrier, it must be emulsified.

Reagents:

- Perfluorooctyl Bromide (CAS 423-55-2)
- Egg Yolk Phospholipid (EYP) as surfactant
- Phosphate Buffered Saline (PBS)

Workflow:

- Pre-mix: Disperse 60% w/v PFOB and 4% w/v EYP in PBS using a high-shear mixer (e.g., Ultra-Turrax) at 8,000 RPM for 2 minutes under atmosphere.
 - Why: Creates a coarse emulsion to prevent clogging the homogenizer.
- Homogenization: Pass the coarse emulsion through a high-pressure homogenizer (e.g., Microfluidizer) at 20,000 PSI.
 - Critical Step: Perform 6-8 discrete passes. Maintain temperature < 35°C using a cooling coil.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) High shear forces shatter droplets; phospholipids coat the new surface area to prevent coalescence (Ostwald ripening).
- Sterilization: Terminal steam sterilization (autoclave) at 121°C for 15 minutes.
 - Note: PFOB emulsions are heat-stable, unlike many protein-based biologics.

Validation (Self-Correcting Step):

- DLS Analysis: Mean droplet diameter must be < 200 nm. If > 250 nm, the emulsion may cause embolisms; repeat homogenization.

Protocol B: Radical Addition of PFOB to Alkenes

Context: Using PFOB as a reagent to introduce a

chain.

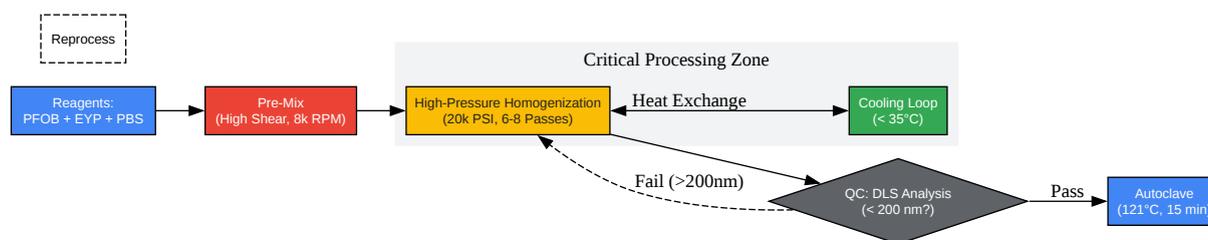
Reagents:

- Terminal Alkene (Substrate)
- PFOB (1.2 equivalents)
- AIBN (Azobisisobutyronitrile) - Radical Initiator
- Solvent: Acetonitrile or neat

Steps:

- Degas the solvent/alkene mixture with Argon for 20 minutes (Oxygen inhibits radical propagation).
- Add PFOB and AIBN (5 mol%).
- Heat to 80°C (AIBN half-life temp) for 4-6 hours.
- Workup: Cool to room temperature. The product often precipitates or forms a separate layer due to the fluorinated chain.
- Purification: Wash with cold ether. The group renders the product highly non-polar.

Visualization: Emulsion Production Workflow



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Caption: Figure 1. Iterative high-pressure homogenization workflow for generating stable, medical-grade PFOB nanoemulsions.

Safety & Environmental Stewardship (PFAS Context)

While PFOB is less toxic than PFOA, it belongs to the PFAS (Per- and Polyfluoroalkyl Substances) class.

- Persistence: The C-F backbone does not readily biodegrade.
- Disposal: DO NOT dispose of down the drain. All fluoruous waste must be collected for high-temperature incineration (>1100°C) to mineralize the fluorine.
- Handling: Use in a fume hood. While vapor pressure is low, inhalation of high concentrations can displace oxygen in confined spaces.

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